

Preparation of Larotrectinib for In Vivo Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Larotrectinib

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Abstract

Larotrectinib is a potent and highly selective inhibitor of Tropomyosin Receptor Kinases (TRKA, TRKB, and TRKC) and is utilized in the study of TRK fusion-positive cancers.^{[1][2]} This document provides detailed application notes and protocols for the preparation of Larotrectinib for in vivo studies, focusing on formulation strategies for oral administration in animal models. The information compiled herein is intended to ensure consistent and effective delivery of the compound for pre-clinical research.

Physicochemical Properties and Solubility

Larotrectinib is commercially available as Larotrectinib sulfate.^{[1][2]} Understanding its solubility is critical for the development of a stable and bioavailable formulation for in vivo experiments. The following table summarizes the solubility of Larotrectinib in common laboratory solvents. It is recommended to use fresh, anhydrous solvents, particularly for DMSO, as its moisture-absorbing nature can reduce the solubility of the compound.^[2]

Solvent	Solubility	Notes
DMSO	50 mg/mL (94.96 mM) - 100 mg/mL (189.92 mM)	Sonication is recommended.[2] [3] Use fresh DMSO.[2]
Ethanol	10 mg/mL (18.99 mM)	Sonication is recommended.[3]
PBS	12.5 mg/mL (23.74 mM)	Requires sonication for dissolution.[1]

Recommended Vehicles for In Vivo Oral Administration

The selection of an appropriate vehicle is paramount for ensuring the stability, bioavailability, and tolerability of Larotrectinib in animal models. For oral gavage, several vehicle formulations have been reported. The concentration of DMSO should be minimized, especially for sensitive animal models like nude or transgenic mice, where it should be kept below 2%.[3] For normal mice, the DMSO concentration should generally be kept below 10%.[3]

Vehicle Composition	Achievable Concentration	Reference Protocol
10% DMSO, 90% Corn Oil	≥ 3.25 mg/mL (6.17 mM)	Protocol 1: Dissolve Larotrectinib in DMSO to create a stock solution (e.g., 32.5 mg/mL). Add 100 μ L of the DMSO stock to 900 μ L of corn oil and mix thoroughly to achieve a final volume of 1 mL. This protocol is not recommended for studies exceeding a half-month duration. ^[1]
5% DMSO, 40% PEG300, 5% Tween-80, 50% Saline	≥ 2.5 mg/mL (4.75 mM)	Protocol 2: Prepare a stock solution of Larotrectinib in DMSO. In a sterile tube, sequentially add 5% DMSO, 40% PEG300, and 5% Tween-80, mixing well after each addition. Finally, add 50% saline to reach the final volume and mix until a clear solution is formed.
5% DMSO, 95% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (4.75 mM)	Protocol 3: Prepare a 20% (w/v) solution of SBE- β -CD in saline. Prepare a stock solution of Larotrectinib in DMSO. Add 5% of the DMSO stock to 95% of the 20% SBE- β -CD in saline solution and mix thoroughly. ^[1]
Labrafac; polyglycolized glyceride	10-100 mg/kg (dosage)	Note: Specific formulation ratios are not detailed in the provided references, but this vehicle has been used for oral administration (p.o.) in mice. ^[3]

Experimental Protocols

General Guidelines for Preparation

- **Fresh Preparation:** It is highly recommended to prepare fresh solutions for each experiment and use them promptly to ensure stability and potency.
- **Aseptic Technique:** Employ sterile techniques during preparation to prevent contamination, especially for long-term studies.
- **Sonication and Heating:** If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- **Solvent Quality:** Use high-purity, anhydrous solvents.
- **Control Group:** Always include a vehicle-only control group in your in vivo experiments to account for any effects of the vehicle itself.[\[3\]](#)

Step-by-Step Formulation Protocol (using 10% DMSO, 90% Corn Oil)

- **Calculate Required Amount:** Determine the total volume of the formulation needed based on the number of animals, their weight, and the dosing volume.
- **Prepare Larotrectinib Stock Solution:** Weigh the required amount of Larotrectinib sulfate powder and dissolve it in DMSO to create a concentrated stock solution (e.g., 32.5 mg/mL). Vortex and/or sonicate briefly to ensure complete dissolution.
- **Vehicle Preparation:** In a sterile conical tube, add the required volume of corn oil.
- **Final Formulation:** While vortexing the corn oil, slowly add the calculated volume of the Larotrectinib DMSO stock solution to achieve the final desired concentration and a 10% DMSO volume.
- **Homogenization:** Continue to vortex or mix the final formulation until it is a homogenous and clear solution.

- Administration: Administer the formulation to the animals via oral gavage at the specified dose.

Stability and Storage

- Powder: Larotrectinib sulfate powder should be stored at -20°C for long-term stability (up to 3 years).[4]
- In Solvent: Stock solutions in DMSO can be stored at -80°C for up to one year.[3]
- Formulations: As a general best practice, working formulations for in vivo studies should be prepared fresh daily. The 20% SBE- β -CD in saline solution can be stored at 4°C for up to one week.[1][5]

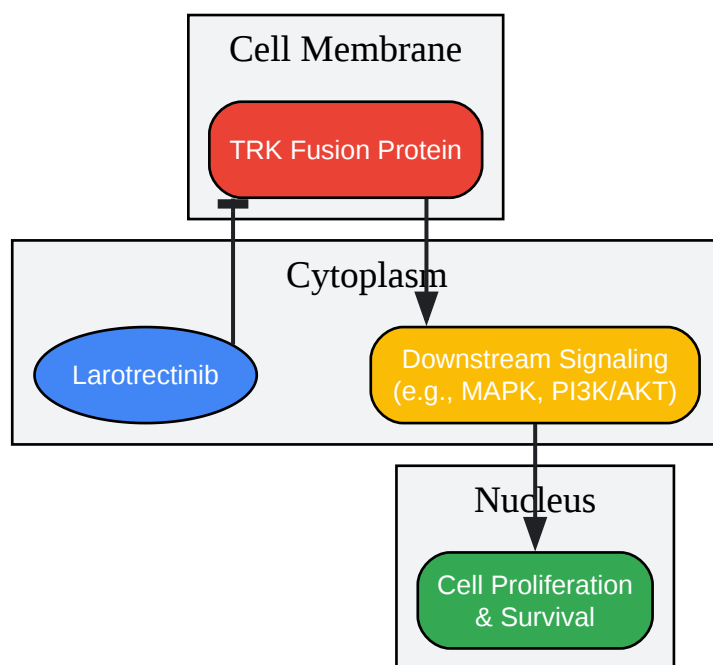
In Vivo Study Considerations

In mouse models, Larotrectinib has been administered orally at doses ranging from 10 to 100 mg/kg.[2][3] It has demonstrated dose-dependent tumor inhibition in xenograft models.[1][6] Larotrectinib exhibits good oral bioavailability (33-100% in rats and monkeys) and has low brain penetration.[1]

Signaling Pathway and Experimental Workflow

Larotrectinib Signaling Pathway

Larotrectinib is a selective inhibitor of the Tropomyosin Receptor Kinase (TRK) family of receptors (TRKA, TRKB, and TRKC).[1][2] In cancers with NTRK gene fusions, the resulting chimeric TRK fusion proteins are constitutively active, leading to uncontrolled cell proliferation and survival.[7] Larotrectinib blocks the ATP-binding site of the TRK receptors, thereby inhibiting downstream signaling pathways, which can induce G1 cell-cycle arrest and apoptosis.[2][6]

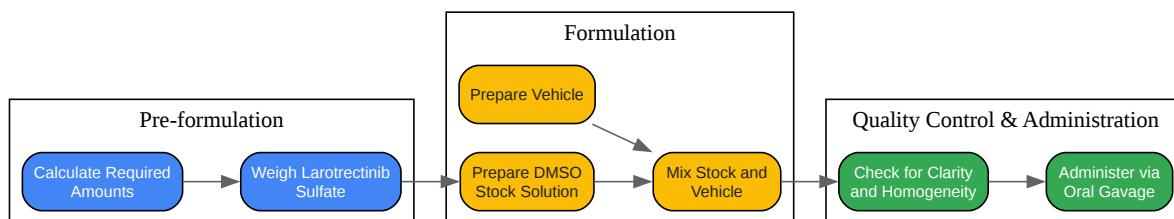


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Caption: Larotrectinib inhibits TRK fusion proteins.

Experimental Workflow for In Vivo Preparation

The following diagram outlines the general workflow for preparing Larotrectinib for in vivo studies.



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Caption: Workflow for Larotrectinib formulation.

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